

An In-Depth Technical Guide to Drospirenone-13C3: Chemical Structure, Properties, and Mechanisms

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Compound of Interest

Compound Name: *Drospirenone-13C3*

Cat. No.: *B12368112*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Drospirenone-13C3**, an isotopically labeled synthetic progestin. This document details its chemical structure, physicochemical and biological properties, and its mechanism of action. It is intended to serve as a valuable resource for researchers and professionals engaged in drug development and related scientific fields.

Chemical Structure and Properties

Drospirenone-13C3 is a stable isotope-labeled version of Drospirenone, a synthetic progestogen that is an analog of spironolactone. The isotopic labeling involves the incorporation of three Carbon-13 atoms into the molecule, providing a valuable tool for a variety of research applications, particularly in pharmacokinetic and metabolic studies.

Chemical Formula: $C_{21}^{13}C_3H_{30}O_3$

Molecular Weight: 369.47 g/mol [1]

Synonyms: 6 β ,7 β ,15 β ,16 β -Dimethylene-3-oxo-4-androstene-[17(β -1')-spiro-5']perhydrofuran-2'-one-13C3, Dihydrospirorenone-13C3, Drospirenona-13C3, ZK 30595-13C3.[2]

Physicochemical Properties

Quantitative data for **Drospirenone-13C3** is not readily available in public literature. However, the physicochemical properties are expected to be nearly identical to those of unlabeled Drospirenone due to the nature of stable isotope labeling.

Property	Value (for unlabeled Drospirenone)
Melting Point	197-200°C
Appearance	Off-White crystalline powder
Solubility	Very slightly soluble in water. Soluble in methanol and ethanol, sparingly soluble in acetone, and slightly soluble in ethyl acetate and acetonitrile.
LogP	3.08

Biological Properties and Mechanism of Action

Drospirenone is a progestin, meaning it acts as an agonist of the progesterone receptor. It also possesses antimineralocorticoid and antiandrogenic properties.

Progestogenic Activity

Drospirenone binds to the progesterone receptor, which leads to the inhibition of ovulation and changes in the cervical mucus and endometrium, making it an effective contraceptive.

Antimineralocorticoid Activity

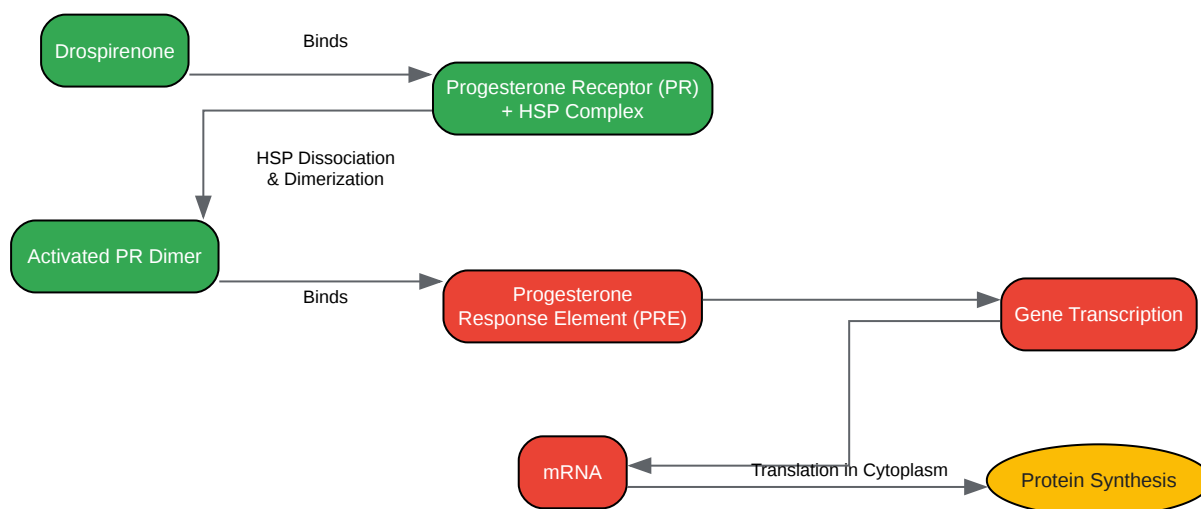
Drospirenone acts as an antagonist to the mineralocorticoid receptor, which is responsible for regulating salt and water balance in the body. This antagonism can lead to a mild diuretic effect.

Antiandrogenic Activity

By blocking androgen receptors, Drospirenone can counteract the effects of androgens, which can be beneficial in treating conditions like acne.

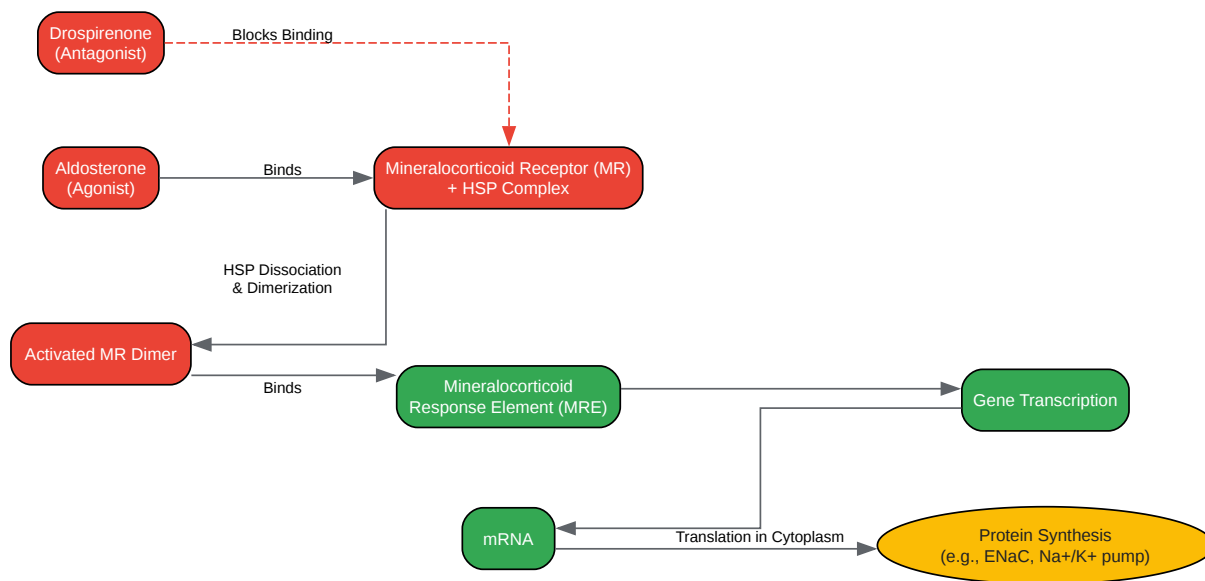
Signaling Pathways

The biological effects of Drospirenone are mediated through its interaction with several nuclear receptors. The following diagrams illustrate the general signaling pathways for the progesterone, mineralocorticoid, and androgen receptors.



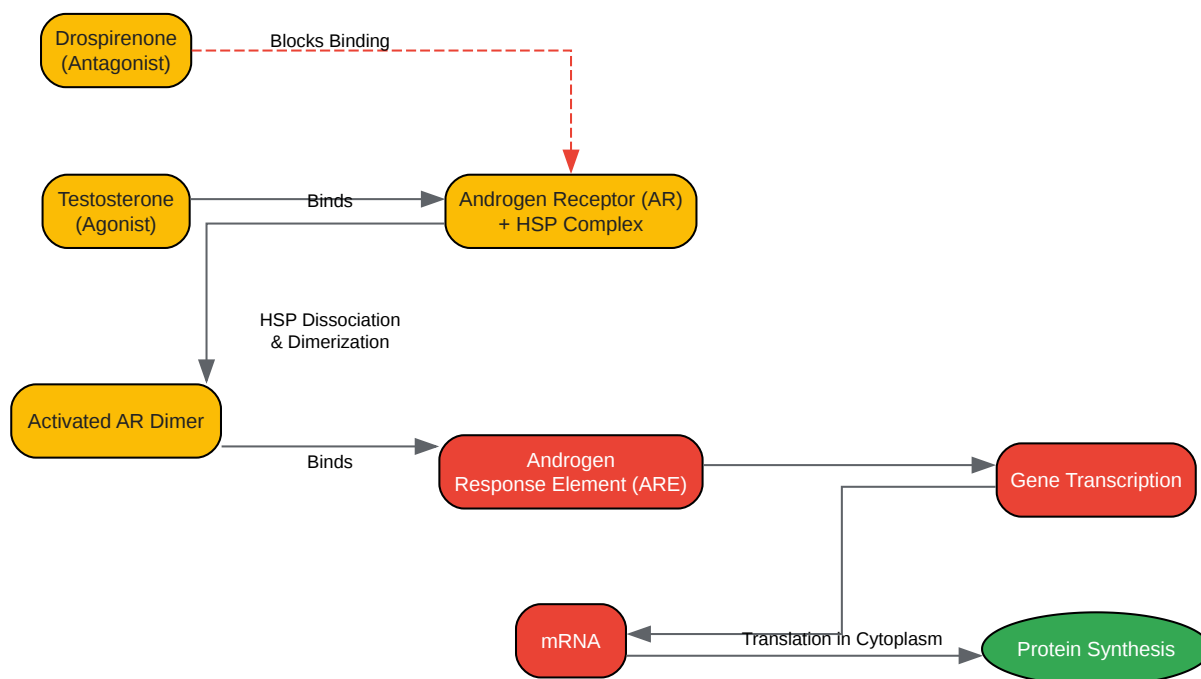
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Caption: Progesterone Receptor Signaling Pathway.



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Caption: Mineralocorticoid Receptor Signaling Pathway.



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Caption: Androgen Receptor Signaling Pathway.

Experimental Protocols

Detailed experimental protocols for the synthesis and purification of **Drospirenone-13C3** are not widely published. However, the following sections provide representative methodologies for the synthesis of isotopically labeled steroids and the analysis of Drospirenone that can be adapted for **Drospirenone-13C3**.

General Synthesis of Isotopically Labeled Steroids

The synthesis of ¹³C-labeled steroid hormones can be achieved through partial or total synthesis.[3] A common approach involves introducing the isotopic label via a ¹³C-labeled synthon. For **Drospirenone-13C3**, this would likely involve the use of a ¹³C-labeled precursor in one of the key cyclization or addition steps in the overall synthetic route. The specific steps would be highly dependent on the desired labeling pattern.

Purification of Drospirenone

Purification of Drospirenone and its analogs is typically achieved using chromatographic techniques.

Method: Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)

- Column: C18 column (e.g., 250 mm x 4.6 mm, 5 μ m particle size).
- Mobile Phase: A mixture of acetonitrile and water is commonly used in an isocratic or gradient elution.^{[4][5]}
- Flow Rate: Typically around 1.0 mL/min.
- Detection: UV detection at a wavelength of approximately 220 nm.
- Injection Volume: 20 μ L.

Quantitative Analysis of Drospirenone

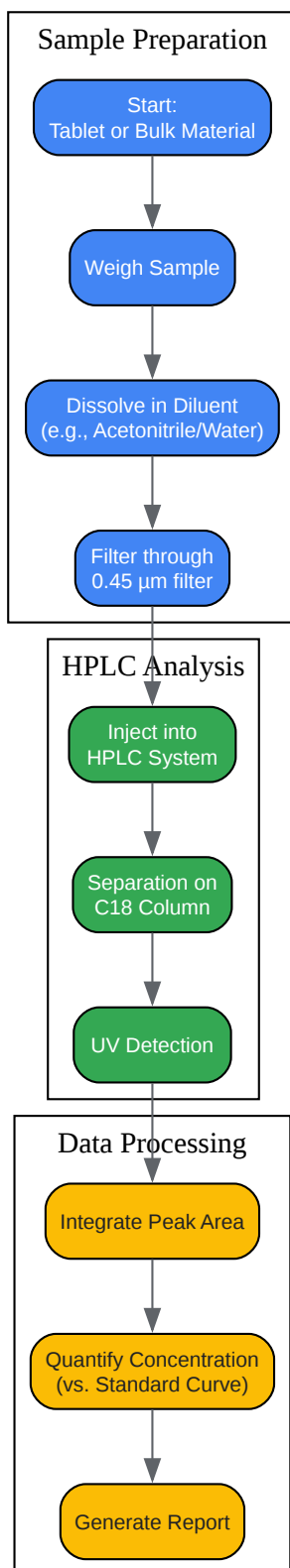
Method: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

This is a highly sensitive and selective method for quantifying Drospirenone in biological matrices.

- Sample Preparation: Liquid-liquid extraction or solid-phase extraction (SPE) is used to isolate the analyte from the matrix.
- Chromatography: UPLC or HPLC with a C18 or cyano column.
- Mobile Phase: A gradient of an aqueous buffer (e.g., ammonium formate) and an organic solvent (e.g., methanol or acetonitrile).
- Ionization: Electrospray ionization (ESI) in positive mode.
- Detection: Multiple Reaction Monitoring (MRM) of specific precursor-to-product ion transitions for both the analyte and an internal standard.

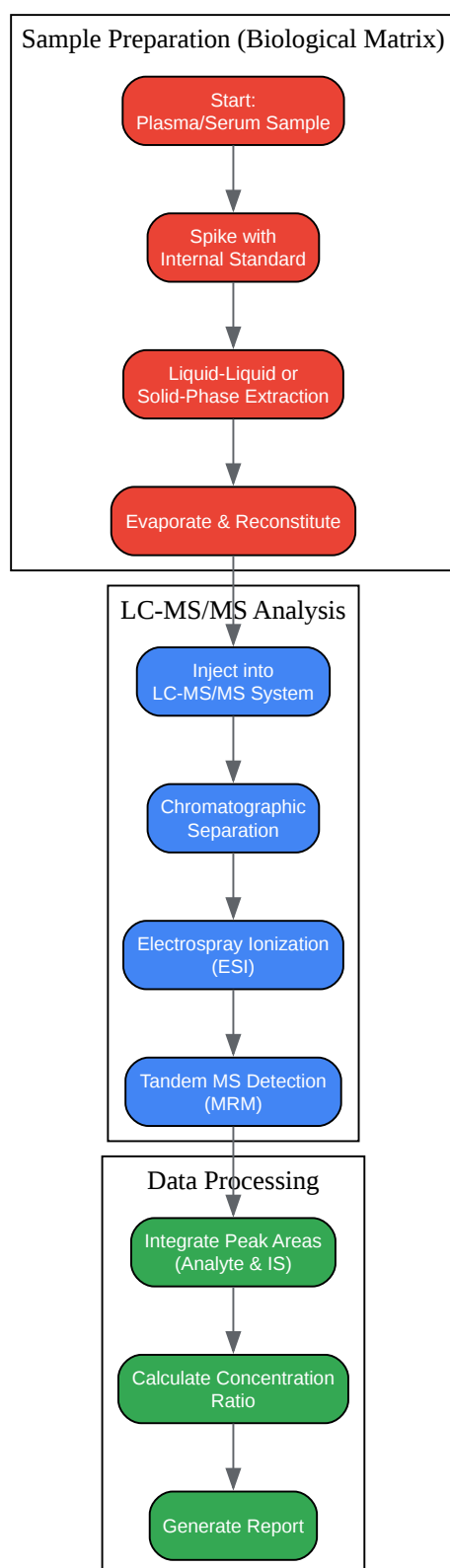
Experimental Workflows

The following diagrams illustrate typical experimental workflows for the analysis of Drospirenone.



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Caption: General Workflow for HPLC Analysis of Drospirenone.



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Caption: General Workflow for LC-MS/MS Analysis of Drospirenone.

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